

Nafamostat mesylate hemodialysis anticoagulation protocol

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Compound Focus: Nafamostat Mesylate

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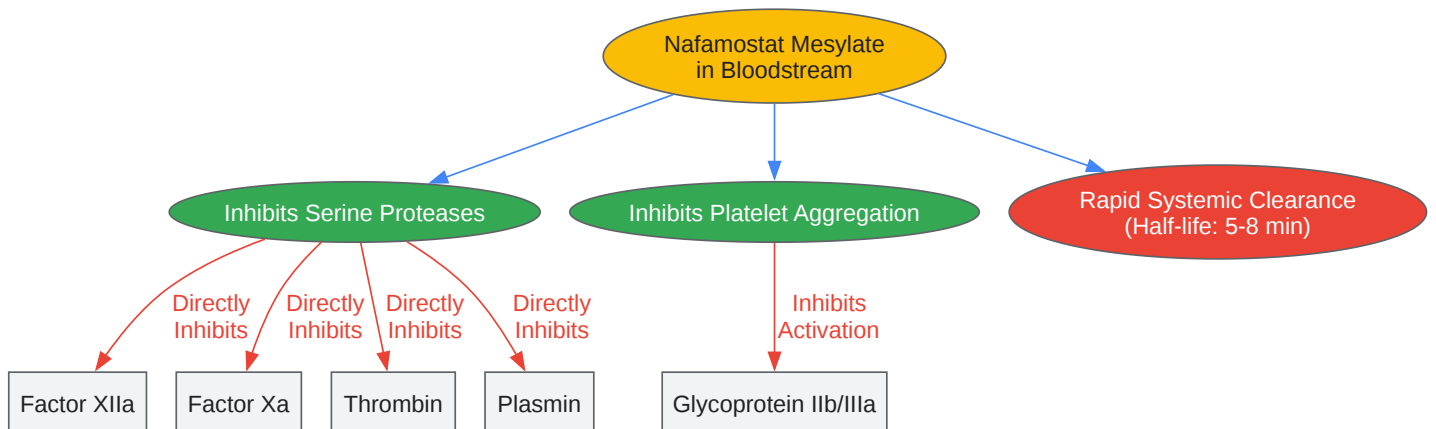
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Introduction to Nafamostat Mesylate

Nafamostat mesylate is a synthetic serine protease inhibitor recognized for its potent anticoagulant activity and **very short half-life of approximately 5 to 8 minutes** [1] [2]. It acts by inhibiting key enzymes in the coagulation cascade, including **factors XIIa, Xa, and thrombin**, without relying on antithrombin III [1]. It is also cleared by hemodialysis itself [3]. These properties make it particularly suitable for hemodialysis patients with active bleeding, a high bleeding tendency, or those in a perioperative state, where conventional anticoagulants like heparin are contraindicated [1] [2].

Mechanism of Action

The anticoagulant effect of **Nafamostat mesylate** is multifaceted. The flowchart below illustrates its pathway and key actions in the bloodstream.

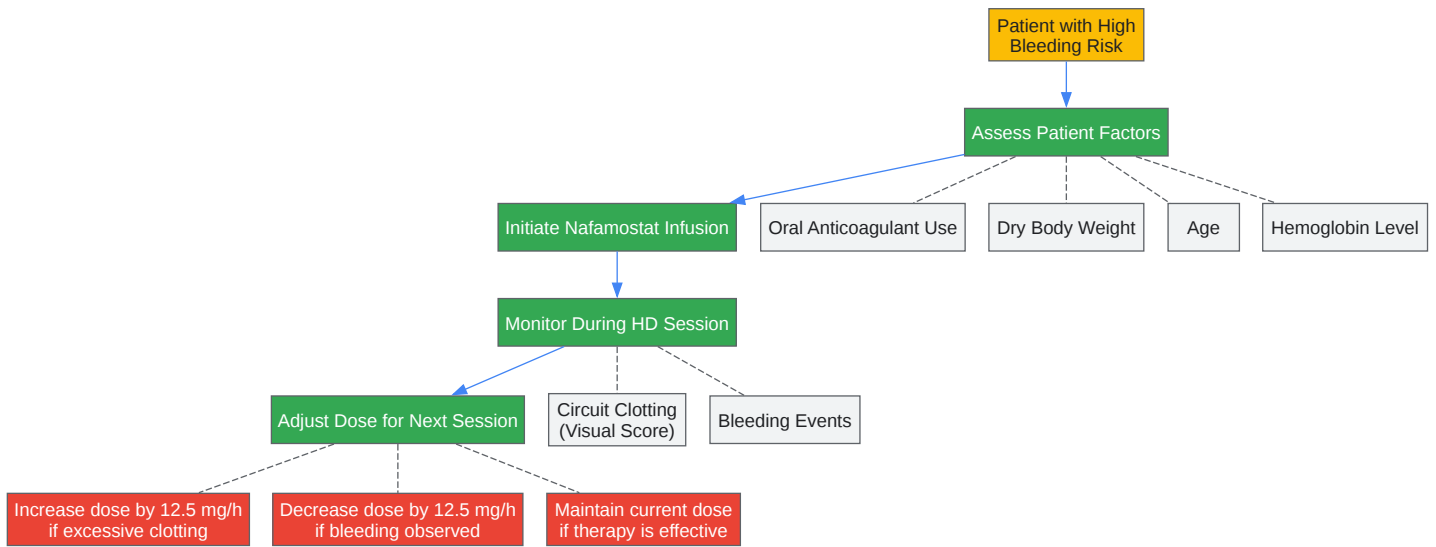


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*Diagram 1: Mechanism of action and pharmacokinetics of **Nafamostat mesylate**.*

Dosing and Administration Protocol

A one-size-fits-all dosing strategy is not recommended. The following workflow outlines a patient-specific approach for initiating and adjusting **Nafamostat mesylate**.



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Diagram 2: Clinical workflow for patient-specific dosing and adjustment of *Nafamostat mesylate*.

The initial and adjusted dosing should be guided by a structured protocol and predictive factors, as summarized in the tables below.

Table 1: Protocol for Dose Initiation and Adjustment [2]

Parameter	Protocol Detail
Initial Dosing	20-40 mg/h, infused continuously into the arterial line. Common institutional starting doses are 12.5 mg/h, 25 mg/h, or 37.5 mg/h.

Parameter	Protocol Detail
Solution Preparation	Dissolved in 5% glucose injection.
Dose Adjustment	Based on visual clotting score and bleeding events at the end of each dialysis session.
Dose Increase	Increase by 12.5 mg/h if excessive clotting is observed in the circuit.
Dose Decrease	Decrease by 12.5 mg/h if bleeding is observed.

Table 2: Key Predictors for Nafamostat Dose in a Predictive Model [2] *A 2025 study developed a model to predict the optimal dose, identifying the following key features:*

Predictor Variable	Effect on Nafamostat Dose	Coefficient (95% CI)	P-value
Oral Anticoagulant Use	Lower Dose	-14.20 (-18.28 to -10.12)	< 0.001
Age	Lower Dose	-0.13 (-0.19 to -0.08)	< 0.001
Dry Body Weight	Higher Dose	0.15 (0.09 to 0.22)	< 0.001
Hemoglobin Level	Higher Dose	1.13 (0.51 to 1.76)	< 0.001

Efficacy and Safety Data

Clinical studies directly compare **Nafamostat mesylate** against other regional anticoagulants like citrate.

Table 3: Comparison of Nafamostat Mesylate vs. Regional Citrate Anticoagulation [3] *This 2025 retrospective single-center study compared 651 hemodialysis sessions (362 with NM, 289 with citrate).*

Outcome Measure	Nafamostat Mesylate	Citrate Anticoagulation	P-value / Odds Ratio (OR)
Premature dialysis due to clotting	0.84%	5.19%	P = 0.001
Risk of major clotting	Reference (Lower)	OR: 0.063 (CI: 0.008-0.475)	P = 0.007
Major bleeding events	No increase	No increase	Not Significant

Practical Implementation Notes

- **Filter Longevity:** Studies have shown that **Nafamostat mesylate** can extend the lifespan of hemodialysis filters [1]. One study in continuous veno-venous hemodialysis (CVVHD) reported a median filter survival of **21.8 hours** without major bleeding complications [4].
- **Adverse Reactions:** While generally well-tolerated in the studied populations, potential adverse reactions can include allergic reactions, nausea, and vomiting [1] [2]. Hyperkalemia and hyponatremia were not reported as common issues [1].
- **Economic Considerations:** In some regions, such as China, **Nafamostat mesylate** is included in national medical insurance catalogs, making it a more cost-effective option compared to citrate, which may need to be purchased out-of-pocket [3].

Conclusion

Nafamostat mesylate is a valuable and effective anticoagulant for hemodialysis patients at high risk of bleeding. Its short half-life and regional effect provide a superior safety profile by minimizing systemic anticoagulation. Recent evidence suggests it may offer **better efficacy in preventing circuit clotting compared to regional citrate** [3], and the development of predictive dosing models promises more personalized and effective therapy in the future [2].

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